

# Technical Guide: Molecular Weight of (E)-4,4-Dimethyl-2-pentene

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## Compound of Interest

Compound Name: (E)-4,4-Dimethyl-2-pentene

Cat. No.: B166808

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Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

This document provides a detailed technical overview of the molecular weight of **(E)-4,4-Dimethyl-2-pentene** (CAS No: 690-08-4). The primary focus is the calculation of its molecular weight based on its chemical formula and the experimental methods for its determination.

**(E)-4,4-Dimethyl-2-pentene** is an unsaturated aliphatic hydrocarbon, specifically an alkene, with the molecular formula  $C_7H_{14}$ .<sup>[1][2][3][4][5][6]</sup> Its structure is characterized by a five-carbon chain with a double bond at the second position and two methyl groups on the fourth carbon.<sup>[1]</sup> The "(E)" designation specifies the trans configuration of substituents across the double bond. This guide presents the compound's elemental composition and molecular weight in a structured format and outlines the general experimental protocol for molecular weight determination using mass spectrometry.

## Compound Identification and Properties

**(E)-4,4-Dimethyl-2-pentene** is a clear liquid at room temperature.<sup>[1]</sup> Due to the presence of a carbon-carbon double bond, it serves as a reactive intermediate in organic synthesis.<sup>[1]</sup>

Table 1: Compound Identification

Identifier	Value	Source
IUPAC Name	<b>(E)-4,4-dimethylpent-2-ene</b>	<a href="#">[1]</a> <a href="#">[5]</a>
Synonyms	trans-4,4-Dimethyl-2-pentene	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	690-08-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Chemical Formula	C7H14	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
InChI Key	BIDIHFPLDRSAMB-AATRIKPKSA-N	<a href="#">[1]</a> <a href="#">[7]</a>

| SMILES | C/C=C/C(C)(C)C | [\[1\]](#)[\[4\]](#) |

## Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

### Calculation from Chemical Formula

The chemical formula for **(E)-4,4-Dimethyl-2-pentene** is C7H14. The molecular weight is calculated as follows:

- Atomic weight of Carbon (C): ~12.011 g/mol
- Atomic weight of Hydrogen (H): ~1.008 g/mol

Calculation: Molecular Weight = (7 × 12.011 g/mol) + (14 × 1.008 g/mol) Molecular Weight = 84.077 g/mol + 14.112 g/mol Molecular Weight = 98.189 g/mol

Various sources confirm the molecular weight is approximately 98.19 g/mol. [\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#) The monoisotopic mass is 98.109550448 Da. [\[5\]](#)

Table 2: Molecular Weight Summary

Parameter	Value
Chemical Formula	C7H14
Number of Carbon Atoms	7
Number of Hydrogen Atoms	14
Average Molecular Weight	98.19 g/mol [1][2][4][5][7]

| Monoisotopic Molecular Weight | 98.110 Da |

## Logical Workflow for Molecular Weight Calculation

The process of determining the molecular weight from the compound name is a sequential workflow. This can be visualized as follows:



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Caption: Workflow for calculating molecular weight.

## Experimental Protocols for Molecular Weight Verification

While theoretical calculation provides a precise molecular weight, experimental verification is crucial. For a volatile organic compound like **(E)-4,4-Dimethyl-2-pentene**, several methods are applicable.

### Mass Spectrometry

Mass spectrometry is a modern, highly accurate technique for determining the molecular weight of a compound.[8] It measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules.

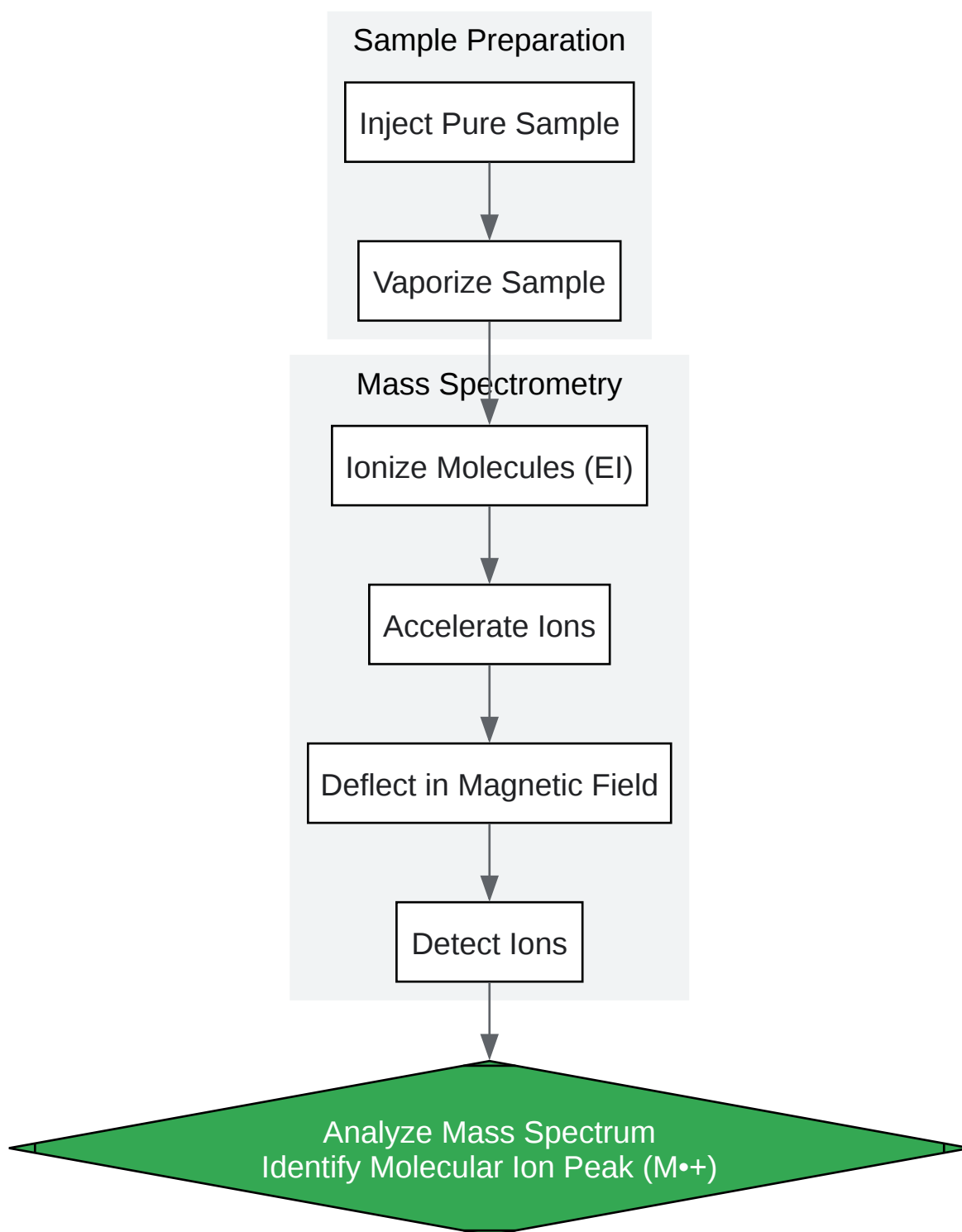
Objective: To determine the molecular weight of **(E)-4,4-Dimethyl-2-pentene** by identifying its molecular ion peak ( $M^{\bullet+}$ ).

Methodology:

- **Sample Introduction:** A small, pure sample of the liquid compound is injected into the mass spectrometer. Given its volatility (Boiling Point: 76.7 °C), it is readily vaporized in the instrument's inlet.[2]
- **Ionization:** The gaseous molecules are bombarded with high-energy electrons. This process, known as Electron Ionization (EI), removes an electron from the molecule to form a positively charged molecular ion ( $M^{\bullet+}$ ).[7]
- **Acceleration:** The newly formed ions are accelerated by an electric field to give them all the same kinetic energy.
- **Deflection:** The ions then travel through a magnetic field, which deflects them. The degree of deflection depends on the mass-to-charge ratio; lighter ions are deflected more than heavier ones.
- **Detection:** A detector records the abundance of ions at each  $m/z$  value.
- **Data Analysis:** The resulting mass spectrum plots ion abundance versus  $m/z$ . The peak with the highest  $m/z$  value typically corresponds to the molecular ion ( $M^{\bullet+}$ ), directly indicating the molecular weight of the compound. For **(E)-4,4-Dimethyl-2-pentene**, this peak would be observed at an  $m/z$  value of approximately 98.

## Dumas or Victor Meyer Method

Historically, the molecular weight of volatile liquids was determined using methods based on the ideal gas law ( $PV=nRT$ ), such as the Dumas or Victor Meyer methods.[8][9][10] These techniques involve vaporizing a known mass of the substance and measuring the volume, temperature, and pressure of the resulting gas to calculate the number of moles and, subsequently, the molecular weight.[8][9][10]



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Caption: Experimental workflow for Mass Spectrometry.

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